

molecular formula and weight of 4-Chloro-5-methyl-1H-imidazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-5-methyl-1H-imidazole

Cat. No.: B1207334

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An In-depth Technical Guide to 4-Chloro-5-methyl-1H-imidazole

This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **4-Chloro-5-methyl-1H-imidazole**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Properties

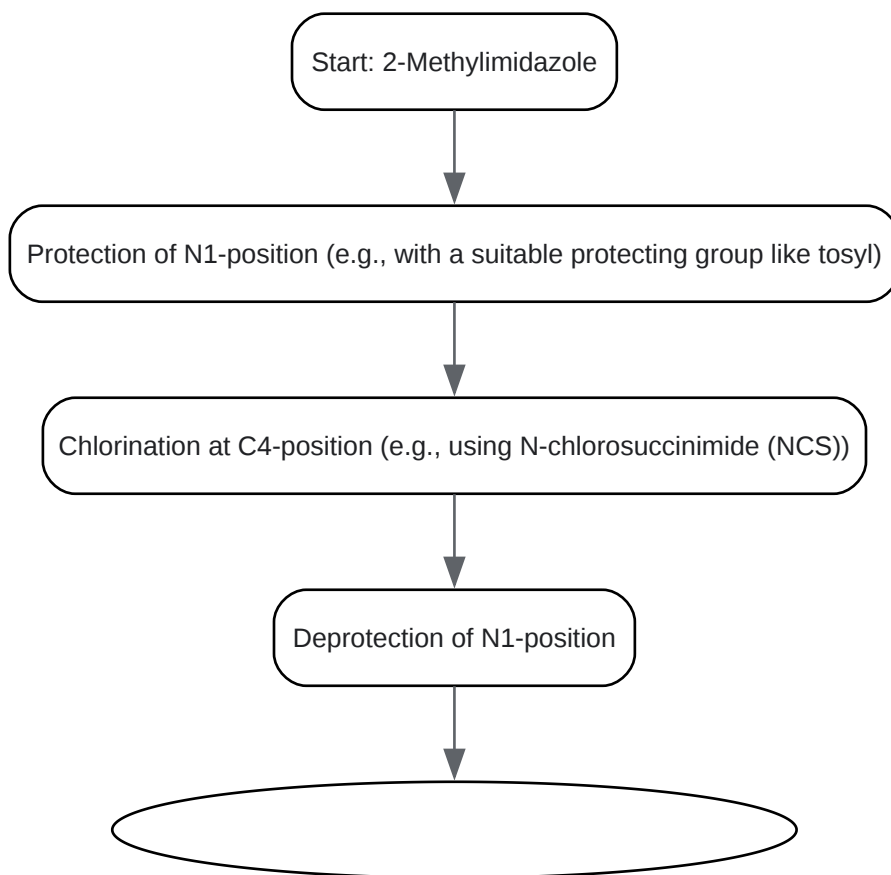
4-Chloro-5-methyl-1H-imidazole is a halogenated imidazole derivative. Its fundamental chemical data are summarized below.

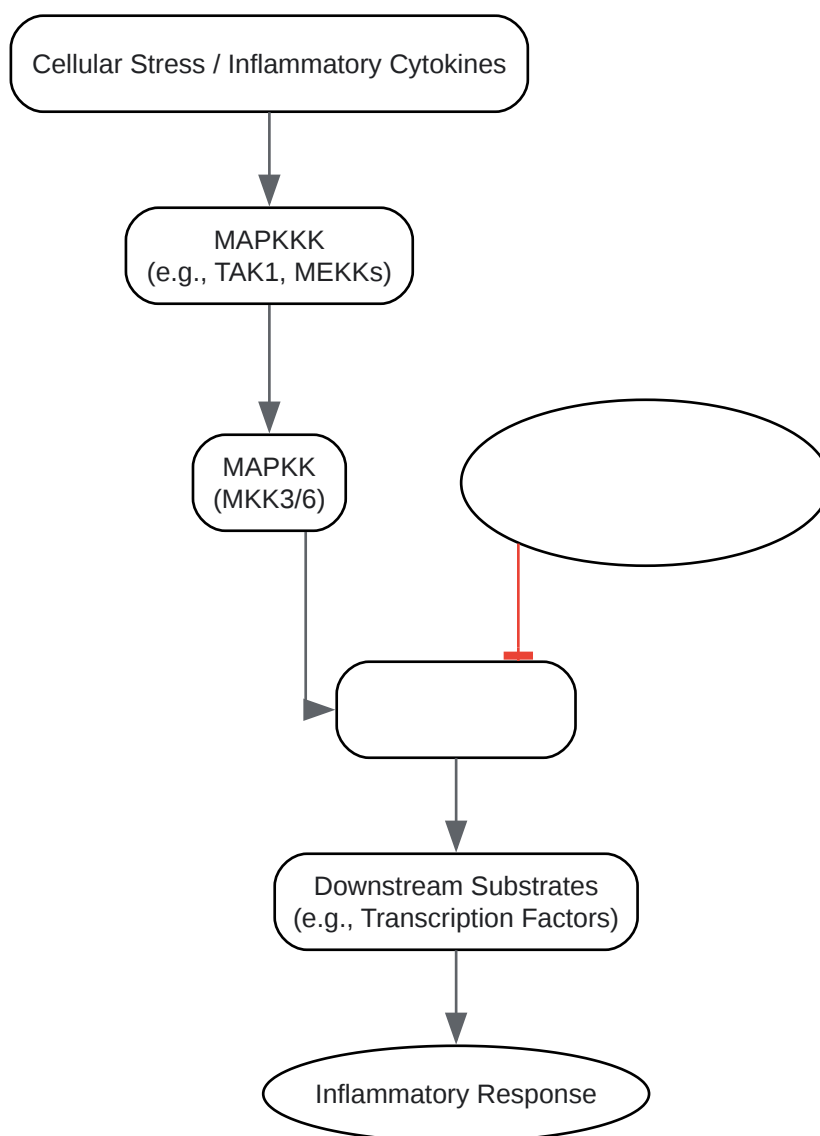
Property	Value
Molecular Formula	C ₄ H ₅ ClN ₂
Molecular Weight	116.55 g/mol
IUPAC Name	4-chloro-5-methyl-1H-imidazole
Canonical SMILES	<chem>CC1=C(N=CN1)Cl</chem>
InChI Key	QJHGJSHNFXKDQH-UHFFFAOYSA-N
CAS Number	16265-06-8
Appearance	White to off-white crystalline solid

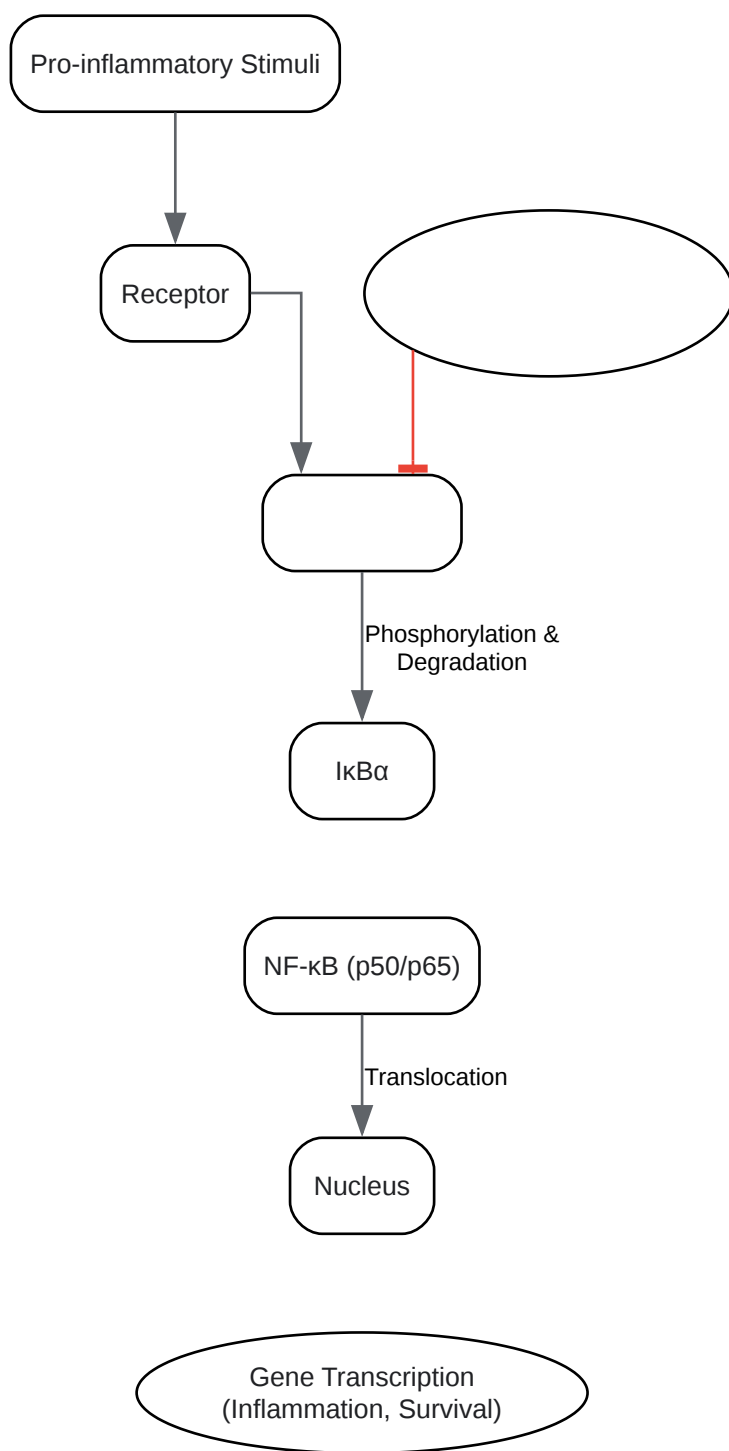
Synthesis Protocol

The synthesis of **4-Chloro-5-methyl-1H-imidazole** can be achieved through various synthetic routes common in heterocyclic chemistry. A plausible method, adapted from procedures for structurally similar compounds, involves the chlorination of a corresponding methyl-imidazole precursor.

A. Conceptual Synthesis Workflow







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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com